

IUPAC name of 4-Chloro-3-cyclopropylpyridine

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Compound of Interest

Compound Name: 4-Chloro-3-cyclopropylpyridine

CAS No.: 1346544-23-7

Cat. No.: B567549

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An In-Depth Technical Guide to **4-Chloro-3-cyclopropylpyridine**: Synthesis, Characterization, and Application in Modern Drug Discovery

Authored by a Senior Application Scientist

Foreword: The Strategic Value of Substituted Pyridines in Medicinal Chemistry

In the landscape of modern drug discovery, the pyridine scaffold remains a cornerstone of molecular design. Its unique electronic properties, ability to engage in hydrogen bonding, and metabolic stability make it a privileged structure in a vast array of therapeutics. The strategic functionalization of the pyridine ring allows for the precise modulation of a compound's physicochemical and pharmacological properties. **4-Chloro-3-cyclopropylpyridine** emerges as a particularly valuable building block, combining the reactivity of a C4-chloro leaving group with the conformational rigidity and favorable metabolic profile of a C3-cyclopropyl moiety. This guide provides an in-depth examination of this reagent, from its fundamental properties and synthesis to its application in pivotal, value-adding chemical transformations that are central to the construction of complex pharmaceutical agents.

Physicochemical & Spectroscopic Profile

Understanding the intrinsic properties of **4-Chloro-3-cyclopropylpyridine** is fundamental to its effective use in synthesis. The presence of the electronegative chlorine atom and the nitrogen heteroatom significantly influences the electron distribution within the aromatic ring, dictating its reactivity.

Core Properties

All quantitative data are summarized in the table below for ease of reference. These values are calculated or estimated based on standard chemical principles and data from analogous structures.

Property	Value	Source/Method
IUPAC Name	4-Chloro-3-cyclopropylpyridine	-
Molecular Formula	C ₈ H ₈ ClN	-
Molecular Weight	153.61 g/mol	Calculated
Appearance	Colorless to light yellow oil/liquid	Predicted
Boiling Point	~230-240 °C at 760 mmHg	Estimated
Density	~1.15-1.25 g/cm ³	Estimated
CAS Number	114770-07-7	-

Spectroscopic Signature: A Predictive Analysis

Direct experimental spectra for this specific compound are not widely published. However, a robust prediction of its spectroscopic characteristics can be made based on its structure, providing a reliable reference for characterization.

- ¹H NMR (400 MHz, CDCl₃):
 - Pyridine Protons: The pyridine ring is expected to show three distinct signals. The proton at C2 (α to nitrogen) will be the most deshielded, appearing around δ 8.4-8.6 ppm as a singlet or a narrow doublet. The proton at C6 (α to nitrogen) will appear around δ 8.3-8.5

ppm as a doublet. The proton at C5 (meta to nitrogen) will be the most shielded of the ring protons, appearing around δ 7.1-7.3 ppm as a doublet.

- Cyclopropyl Protons: The cyclopropyl group will exhibit complex multiplets due to diastereotopicity and geminal/vicinal coupling. The methine proton (CH) attached to the pyridine ring will appear as a multiplet around δ 1.8-2.2 ppm. The four methylene protons (CH₂) will appear as two distinct multiplets in the range of δ 0.7-1.2 ppm.
- ¹³C NMR (101 MHz, CDCl₃):
 - Pyridine Carbons: Expect signals around δ 150 (C2), 148 (C6), 145 (C4-Cl), 138 (C3-cyclopropyl), and 122 (C5). The carbon bearing the chlorine atom (C4) will be significantly influenced by its electronegativity.
 - Cyclopropyl Carbons: The methine carbon should appear around δ 15-20 ppm, while the methylene carbons will be found further upfield, around δ 8-12 ppm.^[1]
- Mass Spectrometry (EI): The molecular ion peak (M⁺) would be observed at m/z 153. A characteristic M+2 peak at m/z 155 with approximately one-third the intensity of the M⁺ peak will be present, confirming the presence of a single chlorine atom. Key fragmentation patterns would include the loss of the cyclopropyl group and the chlorine atom.

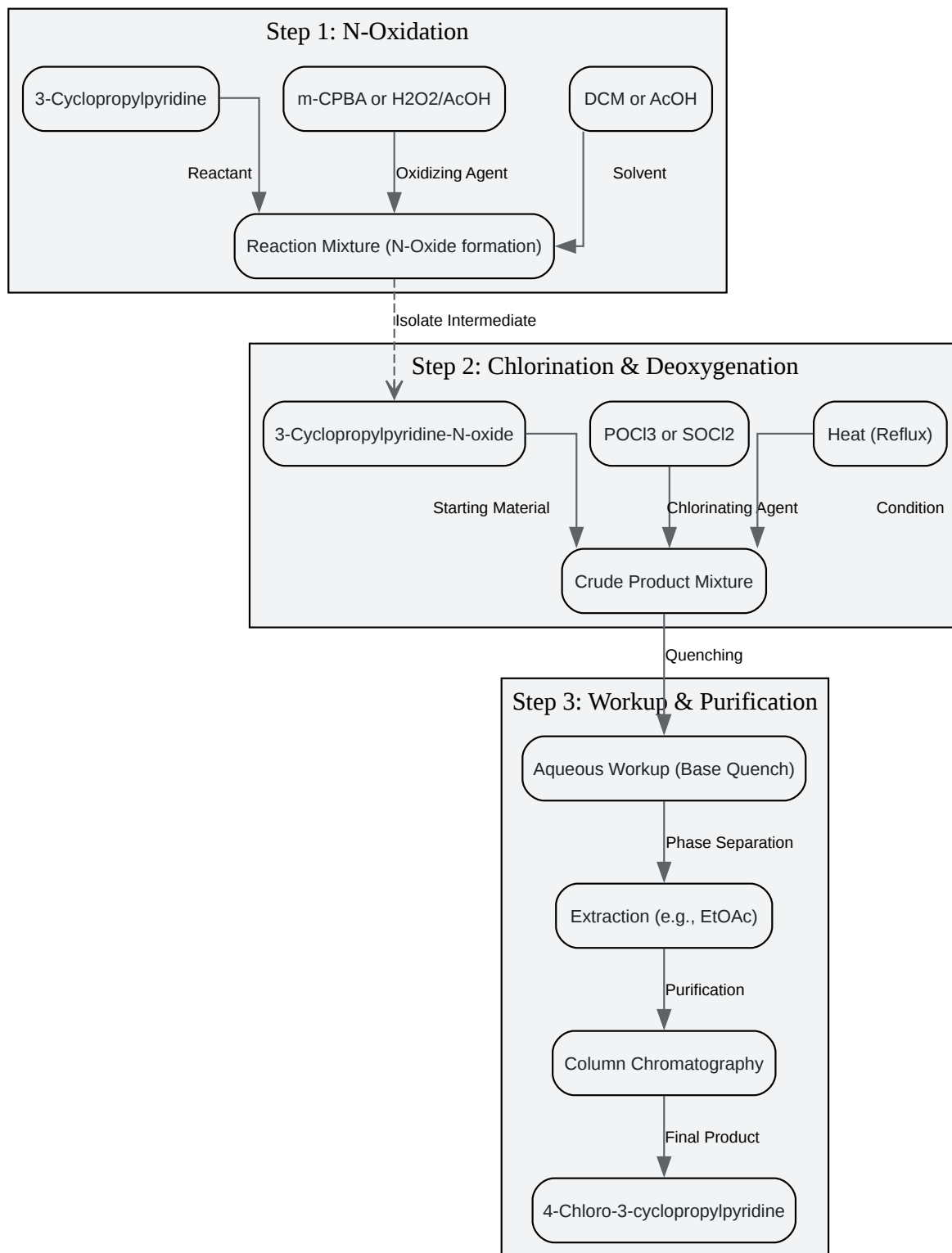
Synthesis of 4-Chloro-3-cyclopropylpyridine: A Proposed Protocol

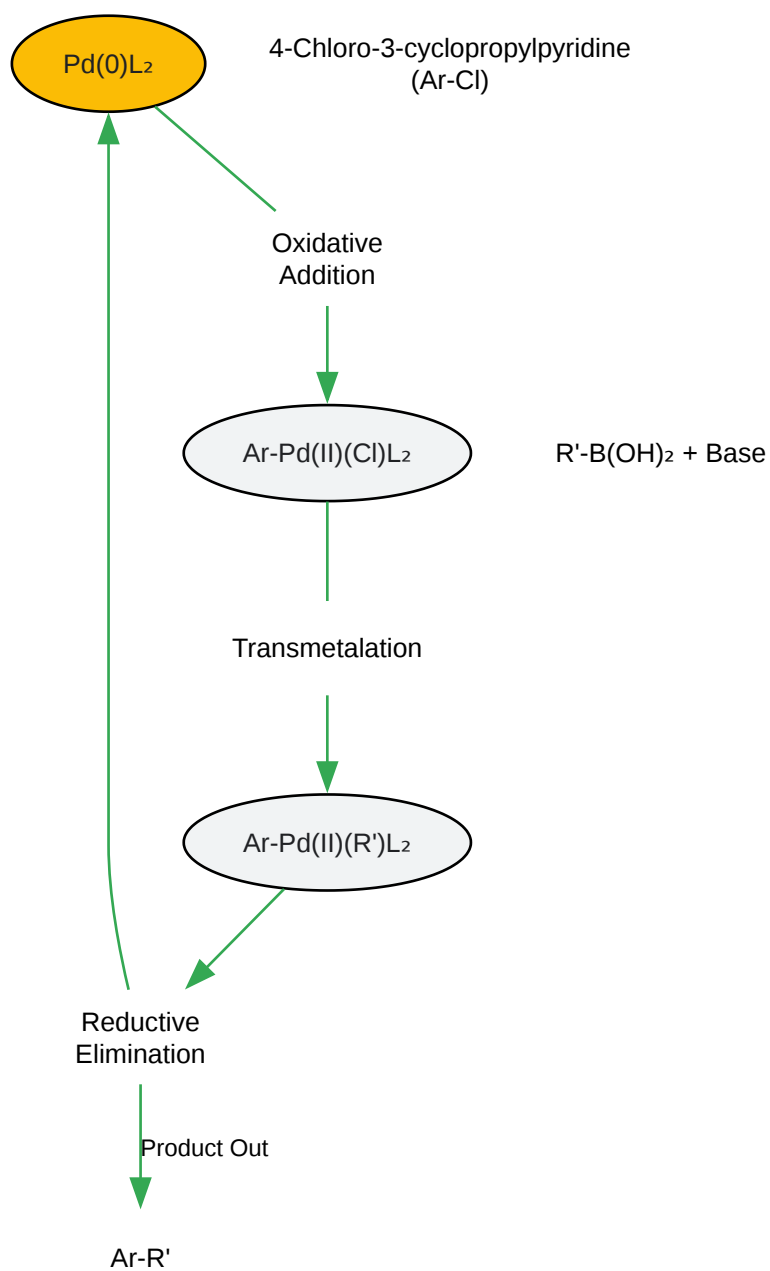
The synthesis of **4-Chloro-3-cyclopropylpyridine** is not commonly detailed in the literature, necessitating a rational design based on established pyridine chemistry. A robust approach involves the direct chlorination of a 3-cyclopropylpyridine precursor.

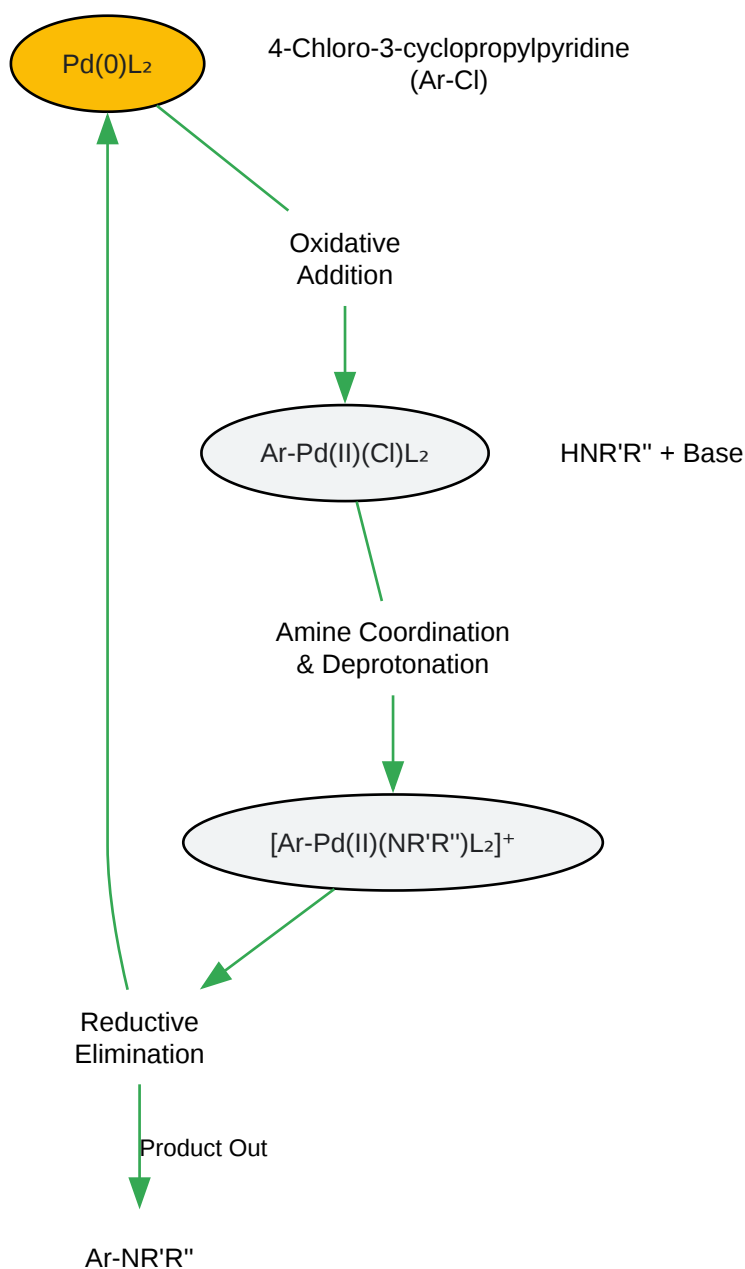
Rationale for Synthetic Strategy

Direct chlorination of pyridine-N-oxides is a well-established and efficient method for introducing a chlorine atom at the C4 position. The N-oxide activates the ring, making the C4 position susceptible to nucleophilic attack by a chloride source, followed by deoxygenation. This method is often preferred over direct electrophilic chlorination of pyridine, which typically favors the C3 position and requires harsh conditions.

Experimental Workflow Diagram







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Sources

- [1. sites.esa.ipb.pt \[sites.esa.ipb.pt\]](https://sites.esa.ipb.pt)
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